

Application Notes: Analyzing Cell Cycle Arrest by BmCyclin L1

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Compound of Interest

Compound Name: *BM-cyclin*
CAS No.: 118277-12-6
Cat. No.: B1169156

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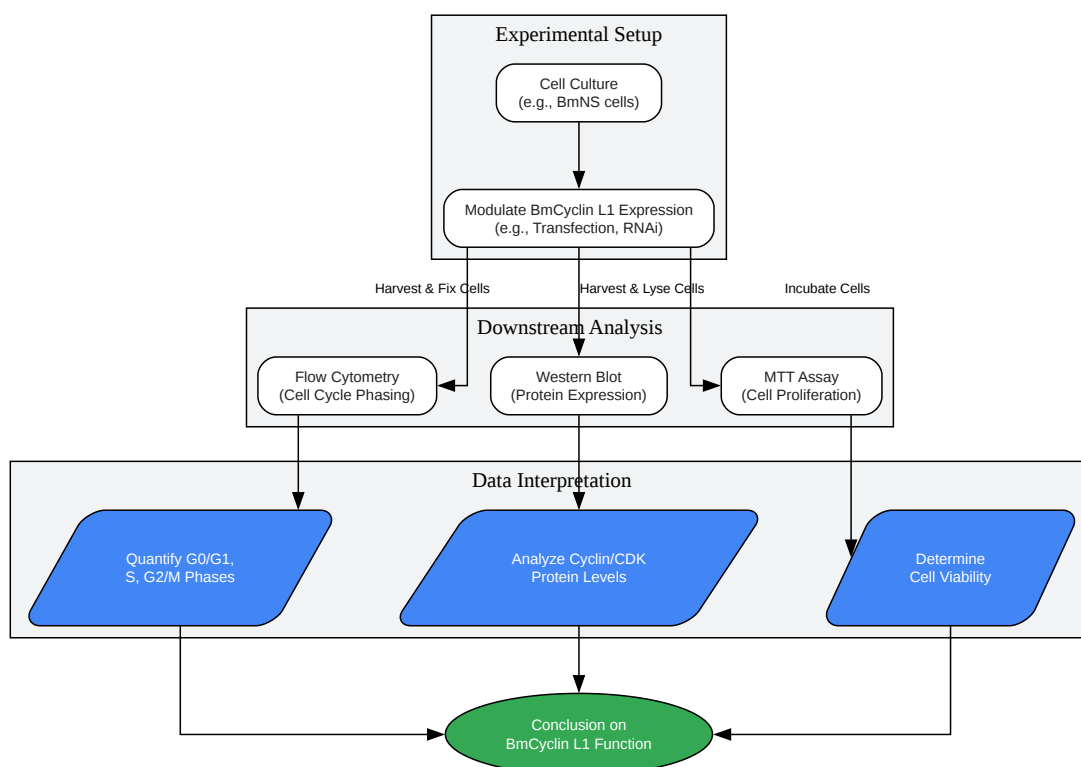
Introduction

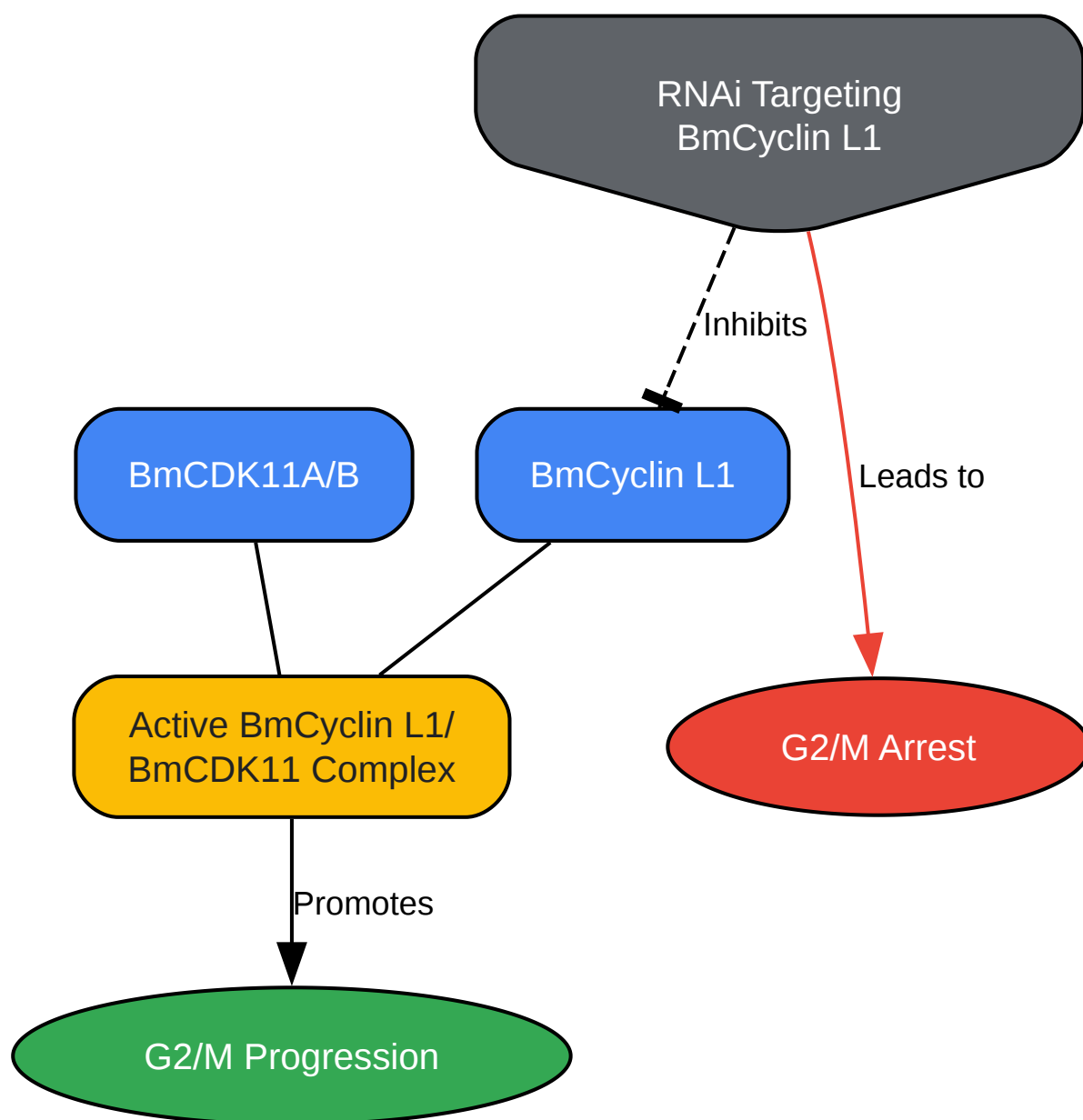
Cyclins are crucial regulatory proteins that, in partnership with cyclin-dependent kinases (CDKs), govern the progression of the eukaryotic cell cycle.^[1] BmCyclin L1, a cyclin identified in the silkworm *Bombyx mori*, forms a functional complex with BmCDK11A/B.^[1] This complex is localized in the nucleus and plays a significant role in cell cycle regulation.^[1] Studies involving the overexpression or RNA interference (RNAi) of BmCyclin L1 and BmCDK11A/B have demonstrated that their abnormal expression can suppress cell proliferation and lead to cell cycle arrest, specifically at the G2/M phase.^[1]

These application notes provide detailed protocols for researchers, scientists, and drug development professionals to investigate and quantify cell cycle arrest induced by the modulation of BmCyclin L1 expression. The primary methods covered are flow cytometry for cell cycle phase distribution analysis, Western blotting for monitoring key cell cycle regulatory proteins, and the MTT assay for assessing overall cell proliferation and viability.

Key Methodologies & Experimental Protocols

The analysis of BmCyclin L1-induced cell cycle arrest involves a multi-faceted approach. The typical experimental workflow begins with the manipulation of BmCyclin L1 expression in a suitable cell line (e.g., *Bombyx mori* BmNS cells), followed by a series of analyses to determine the effects on cell cycle progression, protein expression, and cell viability.





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References

- 1. Identification and characterization of the BmCyclin L1-BmCDK11A/B complex in relation to cell cycle regulation - PMC [pmc.ncbi.nlm.nih.gov]
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